

Mass spectrometry (MS) fragmentation pattern of 2-(4-Cyanophenyl)-4'-iodoacetophenone

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Compound of Interest

Compound Name: 2-(4-Cyanophenyl)-4'-iodoacetophenone

CAS No.: 898784-43-5

Cat. No.: B1613071

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Comparative MS Profiling: 2-(4-Cyanophenyl)-4'-iodoacetophenone

Executive Summary

This technical guide provides a comprehensive mass spectrometric (MS) analysis of **2-(4-Cyanophenyl)-4'-iodoacetophenone** (Formula:

; MW: 347.15 Da). Designed for researchers in medicinal chemistry and proteomics, this document compares the utility of Electron Impact (EI) versus Electrospray Ionization (ESI) for the detection and structural validation of this compound.

The presence of the heavy iodine atom and the labile

-carbon bond creates a unique fragmentation signature essential for impurity profiling in cross-coupling reactions or identifying sulfhydryl-reactive probes in proteomic workflows.

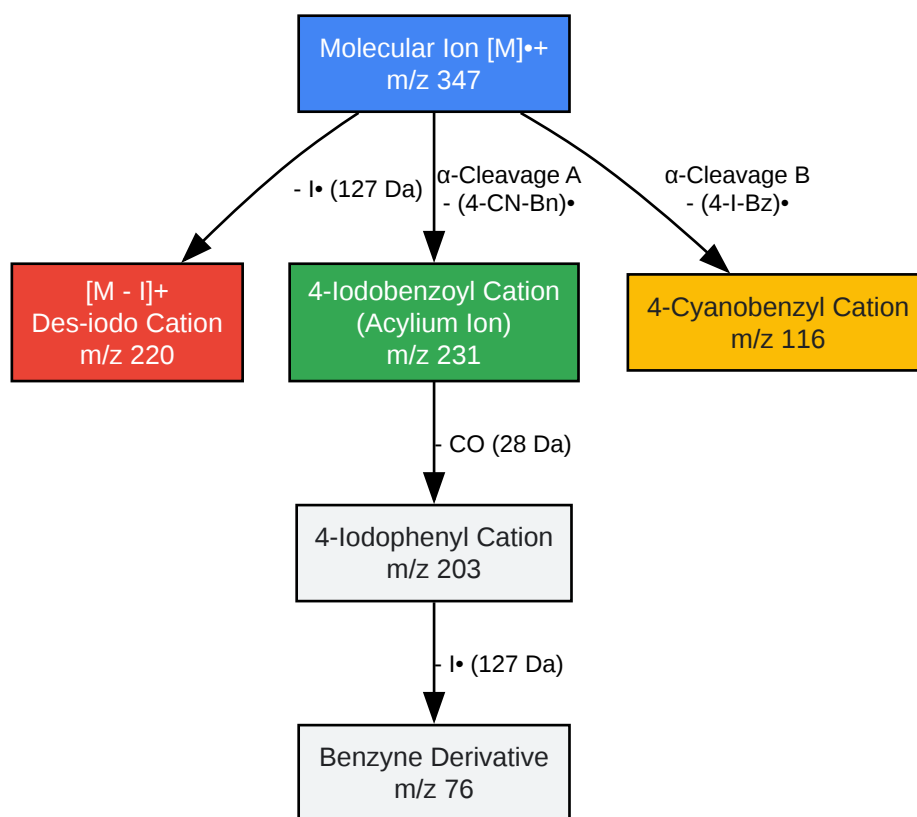
Structural Analysis & Theoretical Fragmentation

Before analyzing spectra, we must establish the bond dissociation probabilities based on the molecule's electronic structure.

- Core Structure: Acetophenone scaffold modified with a para-iodo substituent on the benzoyl ring and a para-cyano group on the -phenyl ring.
- Lability Hotspots:
 - C-I Bond: Weak bond energy (~220 kJ/mol), susceptible to homolytic cleavage in hard ionization (EI).
 - Carbonyl
 - Bond: The bond between the carbonyl carbon and the methylene bridge is prone to -cleavage, generating resonance-stabilized acylium and benzyl ions.

Predicted Fragmentation Pathway (Graphviz)

The following diagram illustrates the primary dissociation pathways observed under high-energy collision conditions (EI or high-energy CID).



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Figure 1: Mechanistic fragmentation tree for **2-(4-Cyanophenyl)-4'-iodoacetophenone**. The pathway highlights the competition between Iodine loss and Alpha-cleavage.

Comparative Methodologies: EI vs. ESI

This section compares the two dominant ionization techniques. For structural elucidation (e.g., verifying the synthesis product), EI is superior. For biological monitoring (e.g., drug metabolism or ligand binding), ESI is required.

Method A: Electron Impact (EI) – Structural Fingerprinting

Best for: Purity analysis, synthetic validation, and library matching.

Experimental Protocol:

- Inlet: Direct Insertion Probe (DIP) or GC-MS interface (Column: DB-5ms equivalent).
- Source Temp: 230°C.

- Ionization Energy: 70 eV.

Spectral Interpretation: Under 70 eV EI conditions, the molecular ion (

) is distinct but often not the base peak due to the labile iodine.

m/z (Da)	Ion Identity	Relative Abundance (Est.) [1]	Mechanistic Origin
347		20-40%	Intact molecular ion. Confirms MW.
231		100% (Base)	-cleavage retaining the acylium charge. Stabilized by resonance.
220		30-50%	Homolytic cleavage of the weak C–I bond.
203		15-25%	Secondary loss of CO from the m/z 231 fragment.
116		40-60%	Charge retention on the cyanobenzyl fragment (Tropylium-like rearrangement).
127		10-20%	Atomic iodine cation (common in alkyl/aryl iodides).

“

Analyst Note: The ratio of m/z 231 to m/z 116 is diagnostic. The acylium ion (231) is generally favored over the benzyl cation (116) due to the electron-withdrawing nature of the cyano group destabilizing the benzyl cation relative to the acylium species.

Method B: Electrospray Ionization (ESI) – Quantitation & Biological Assays

Best for: LC-MS/MS quantification, pharmacokinetic studies, and protein labeling detection.

Experimental Protocol:

- Solvent: 50:50 Acetonitrile:Water + 0.1% Formic Acid.
- Mode: Positive Ion ([2](#))
- Capillary Voltage: 3.5 kV.

Spectral Interpretation: ESI is a "soft" technique. You will predominantly see the protonated molecule or adducts. Fragmentation requires Collision-Induced Dissociation (CID).

m/z (Da)	Ion Identity	Description
348		Protonated molecular ion. Primary quantitation target.
370		Sodium adduct. Common in non-desalted samples; avoid for quantitation.
389		Acetonitrile adduct (solvent dependent).

CID Fragmentation (MS/MS of m/z 348): When the 348 precursor is selected and subjected to collision energy (e.g., 20-30 eV):

- Loss of Water (-18): Unlikely for this ketone structure.
- Loss of Iodine (HI or $I\bullet$): High collision energies will strip the iodine, showing a peak at m/z 222 (-126).
- Dominant Fragment: The m/z 231 acylium ion often reappears in MS/MS spectra, making it a reliable "qualifier" ion for Multiple Reaction Monitoring (MRM) transitions (-117).

Strategic Comparison: Why Choose the Iodo-Variant?

In drug development, this compound is often compared to its non-halogenated or bromo-analogs. Here is why the MS profile of the Iodo variant is distinct and useful:

Feature	Iodo-Analog (Target)	Bromo-Analog (Alternative)	MS Implication
Isotopic Pattern	Single peak (I-127 is monoisotopic)	Doublet (1:1 ratio of Br-79/Br-81)	The Iodo-analog provides a cleaner, more concentrated signal (no split intensity), improving sensitivity (S/N ratio) in trace analysis.
Mass Defect	High negative mass defect	Moderate	Iodine's mass (126.904) makes the molecule easily distinguishable from biological background noise in high-resolution MS (HRMS).
Fragmentation	Facile C-I cleavage	Moderate C-Br cleavage	The "Loss of 127" is a highly specific neutral loss trigger for scanning unknown metabolites.

References

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